Safeguarding Your Research: A Comprehensive Guide to Handling NPS-2143

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*NPS-2143*
CAS No.:	*284035-33-2*
Cat. No.:	*B1680073*

Get Quote

For Immediate Implementation: This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **NPS-2143**. Adherence to these guidelines is critical for ensuring personnel safety and maintaining a secure laboratory environment.

NPS-2143, a potent and selective antagonist of the calcium-sensing receptor (CaSR), is a valuable tool in pharmacological research. However, its handling requires stringent safety protocols due to its potential health hazards. This guide offers procedural, step-by-step guidance to directly address operational questions concerning personal protective equipment (PPE), handling, storage, and disposal of **NPS-2143**.

Quantitative Safety Data at a Glance

For rapid risk assessment, the following table summarizes the key quantitative safety data for **NPS-2143**.

© 2026 BenchChem. All rights reserved.

Parameter	Value	Source
Hazard Codes	H302: Harmful if swallowed.H312: Harmful in contact with skin.H332: Harmful if inhaled.H410: Very toxic to aquatic life with long lasting effects.	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P273: Avoid release to the environment.P280: Wear protective gloves/protective clothing/eye protection/face protection.P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P304+P340+P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.	
Form	Powder	
Storage Temperature	2-8°C	
Solubility in DMSO	>10 mg/mL	

Essential Personal Protective Equipment (PPE)

Given the acute toxicity of **NPS-2143** upon ingestion, skin contact, and inhalation, a comprehensive PPE strategy is mandatory. The following PPE should be worn at all times when handling **NPS-2143** in its powdered form or in solution.

© 2026 BenchChem. All rights reserved.

- Eye Protection: Chemical safety goggles or a full-face shield are required to protect against splashes and airborne particles.
- Hand Protection: Wear chemical-resistant gloves, such as nitrile or neoprene. Always inspect gloves for any signs of degradation or puncture before use.
- Body Protection: A lab coat or a chemical-resistant apron should be worn to protect the skin and clothing.
- Respiratory Protection: When handling the powdered form or creating solutions, a NIOSH-approved air-purifying respirator with an appropriate particulate filter is recommended to prevent inhalation.

Experimental Protocol: Preparation of a 10 mM **NPS-2143** Stock Solution in DMSO

This protocol details a common procedure for preparing a stock solution of **NPS-2143**. All steps must be performed in a certified chemical fume hood.

Materials:

- **NPS-2143** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene centrifuge tubes (e.g., 1.5 mL or 15 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Procedure:

- Pre-weighing Preparation: Ensure the analytical balance is calibrated and located within the chemical fume hood. Place a sterile centrifuge tube on the balance and tare to zero.

© 2026 BenchChem. All rights reserved.

- Weighing **NPS-2143**: Carefully weigh the desired amount of **NPS-2143** powder into the tared tube. For a 10 mM solution, the required mass will depend on the final desired volume. For example, for 1 mL of a 10 mM solution (Molecular Weight of **NPS-2143** hydrochloride is 445.38 g/mol), you would need 4.45 mg.

- Solvent Addition: Using a calibrated pipette, add the appropriate volume of anhydrous DMSO to the centrifuge tube containing the **NPS-2143** powder.

- Dissolution: Cap the tube securely and vortex at a medium speed until the powder is completely dissolved. Gentle warming in a water bath may be used to aid dissolution if necessary.[1]

- Labeling and Storage: Clearly label the tube with the compound name (**NPS-2143**), concentration (10 mM in DMSO), date of preparation, and your initials. Store the stock solution at -20°C for long-term storage.[2] For aqueous solutions, it is not recommended to store for more than one day.[2]

Safe Handling and Disposal Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **NPS-2143**, from initial preparation to final waste management.

© 2026 BenchChem. All rights reserved.

Safe Handling and Disposal Workflow for NPS-2143



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling NPS-2143]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680073/docs#safeguarding-your-research-a-comprehensive-guide-to-handling-nps-2143]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.